

Safety precautions for handling N,N'-Diisopropylcarbodiimide

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Compound of Interest

Compound Name: *N,N'*-Diisopropylcarbodiimide

Cat. No.: B031134

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An In-depth Technical Guide on the Safe Handling of **N,N'-Diisopropylcarbodiimide** (DIC)

For Researchers, Scientists, and Drug Development Professionals

Introduction

N,N'-Diisopropylcarbodiimide (DIC) is a widely used coupling reagent in organic synthesis, particularly in peptide synthesis and the formation of amide and ester bonds.[1][2] While an effective reagent, DIC presents significant health and safety hazards that necessitate strict adherence to safety protocols. This guide provides a comprehensive overview of the safety precautions, handling procedures, and emergency responses required for the safe use of DIC in a laboratory setting.

Hazard Identification and Classification

DIC is classified as a hazardous substance with multiple risk factors. It is a flammable liquid and vapor, is fatal if inhaled, causes serious eye damage, and may cause allergic skin and respiratory reactions.[3][4][5]

GHS Hazard Statements:

- H226: Flammable liquid and vapour.[3][4]
- H317: May cause an allergic skin reaction.[3][4]

- H318: Causes serious eye damage.[3]
- H330: Fatal if inhaled.[3][4]
- H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[3][4]

Quantitative Data

Physical and Chemical Properties

Property	Value	Source(s)
CAS Number	693-13-0	[3][6][7][8][9]
Molecular Formula	C ₇ H ₁₄ N ₂	[7][8][9][10]
Molecular Weight	126.20 g/mol	[3][7][8]
Appearance	Clear, colorless to pale yellow liquid	[7][9][11][12]
Boiling Point	145-148 °C	[3][4][6][9][11][12]
Density	0.806 - 0.815 g/mL at 20-25 °C	[3][10][11][13]
Flash Point	33 °C (91.4 °F)	[3][6][11][12]
Solubility	Insoluble in water. Soluble in most organic solvents.	[7][12]

Toxicological Data

Test	Species	Route	Value	Source(s)
LD50	Mouse	Intravenous	36 mg/kg	[13]
LD50	Mouse	Oral	36 mg/kg	[14][15]
LC50	Rat	Inhalation (4 h)	0.1 mg/L	[1][11]

Safe Handling and Storage

Engineering Controls

All work with DIC must be conducted in a properly functioning chemical fume hood to minimize inhalation exposure.^{[16][17]} The fume hood sash should be kept as low as possible. For weighing solid forms or when aerosols might be generated, a ventilated balance enclosure or glove box should be used.^{[17][18]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling DIC.

PPE Category	Specification	Source(s)
Eye/Face Protection	Tightly fitting safety goggles and a face shield.	^{[5][17][19]}
Hand Protection	Chemical-resistant gloves (e.g., butyl rubber, nitrile rubber). Inspect gloves before each use. Double gloving is recommended.	^{[5][20]}
Skin and Body Protection	A flame-retardant lab coat, long-sleeved clothing, and closed-toe shoes. An apron and oversleeves may be necessary for larger quantities.	^{[17][19][20]}
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge is required if working outside of a fume hood or if there is a risk of inhalation.	^{[1][19]}

Storage

DIC should be stored in a cool, dry, and well-ventilated area, away from heat, sparks, and open flames.^{[11][19][21]} It is moisture-sensitive and should be stored under an inert atmosphere.^[19] The storage area should be clearly labeled, and access should be restricted to authorized personnel. Store in a locked cabinet.^[19] Keep containers tightly closed.^{[11][19][21]}

Experimental Protocols

General Protocol for Handling Acutely Toxic Liquids

- **Preparation:** Before starting any work, ensure that the chemical fume hood is functioning correctly and that all necessary PPE is available and in good condition.[\[20\]](#) Review the Safety Data Sheet (SDS) for DIC.[\[20\]](#)
- **Designated Area:** Demarcate a specific area within the fume hood for handling DIC. This area should be clean and uncluttered.[\[17\]](#)
- **Dispensing:** When dispensing DIC, use a syringe or pipette to minimize the risk of spills and splashes. Perform all transfers over a secondary containment tray.
- **Post-Handling:** After handling, decontaminate all surfaces and equipment with an appropriate solvent.[\[17\]](#) Remove and dispose of gloves properly, and wash hands and arms thoroughly with soap and water.[\[17\]](#)[\[20\]](#)

Protocol for a Standard DIC/HOBt Peptide Coupling Reaction

This protocol is adapted for safety and assumes a solid-phase peptide synthesis (SPPS) workflow.

- **Resin Preparation:** Swell the resin in a suitable solvent (e.g., DMF) inside a reaction vessel within the chemical fume hood.
- **Deprotection:** Remove the N-terminal protecting group from the resin-bound amino acid using standard protocols.
- **Activation/Coupling:**
 - In a separate vial, dissolve the N-protected amino acid (5 equivalents) and 1-hydroxybenzotriazole (HOBt) (5.5 equivalents) in DMF.
 - Add this solution to the resin.
 - Carefully add DIC (5.5 equivalents) to the reaction vessel.[\[22\]](#)

- **Reaction:** Agitate the mixture at room temperature. Monitor the reaction's progress using a ninhydrin test.[\[22\]](#)
- **Washing:** Once the reaction is complete, wash the resin thoroughly with DMF and DCM to remove excess reagents and the diisopropylurea byproduct.
- **Waste Management:** All liquid waste containing DIC must be collected in a designated, labeled hazardous waste container.

Emergency Procedures

First Aid Measures

Exposure Route	First Aid Procedure	Source(s)
Inhalation	Move the victim to fresh air immediately. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.	[19]
Skin Contact	Immediately remove all contaminated clothing. Flush the affected area with copious amounts of water for at least 15 minutes. Seek medical attention.	[19]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.	[19]
Ingestion	Do NOT induce vomiting. If the victim is conscious, rinse their mouth with water and have them drink two glasses of water. Seek immediate medical attention.	[19]

Spill Response

- Evacuate: Immediately evacuate all non-essential personnel from the spill area.
- Ventilate: Ensure the area is well-ventilated, preferably within a chemical fume hood.
- Contain: For small spills, contain the liquid with an inert absorbent material such as vermiculite or sand.[23][24]

- **Neutralize:** While specific neutralization protocols for carbodiimides are not widely published, a cautious approach would be to absorb the spill first and then decontaminate the area. For general guidance on acid or base spills, use appropriate neutralizers like sodium bicarbonate for acids or citric acid for bases.[\[23\]](#)[\[25\]](#)
- **Clean-up:** Wearing appropriate PPE, carefully collect the absorbent material and place it in a sealed, labeled container for hazardous waste disposal.[\[24\]](#)
- **Decontaminate:** Decontaminate the spill area with a suitable solvent, followed by soap and water.[\[23\]](#)

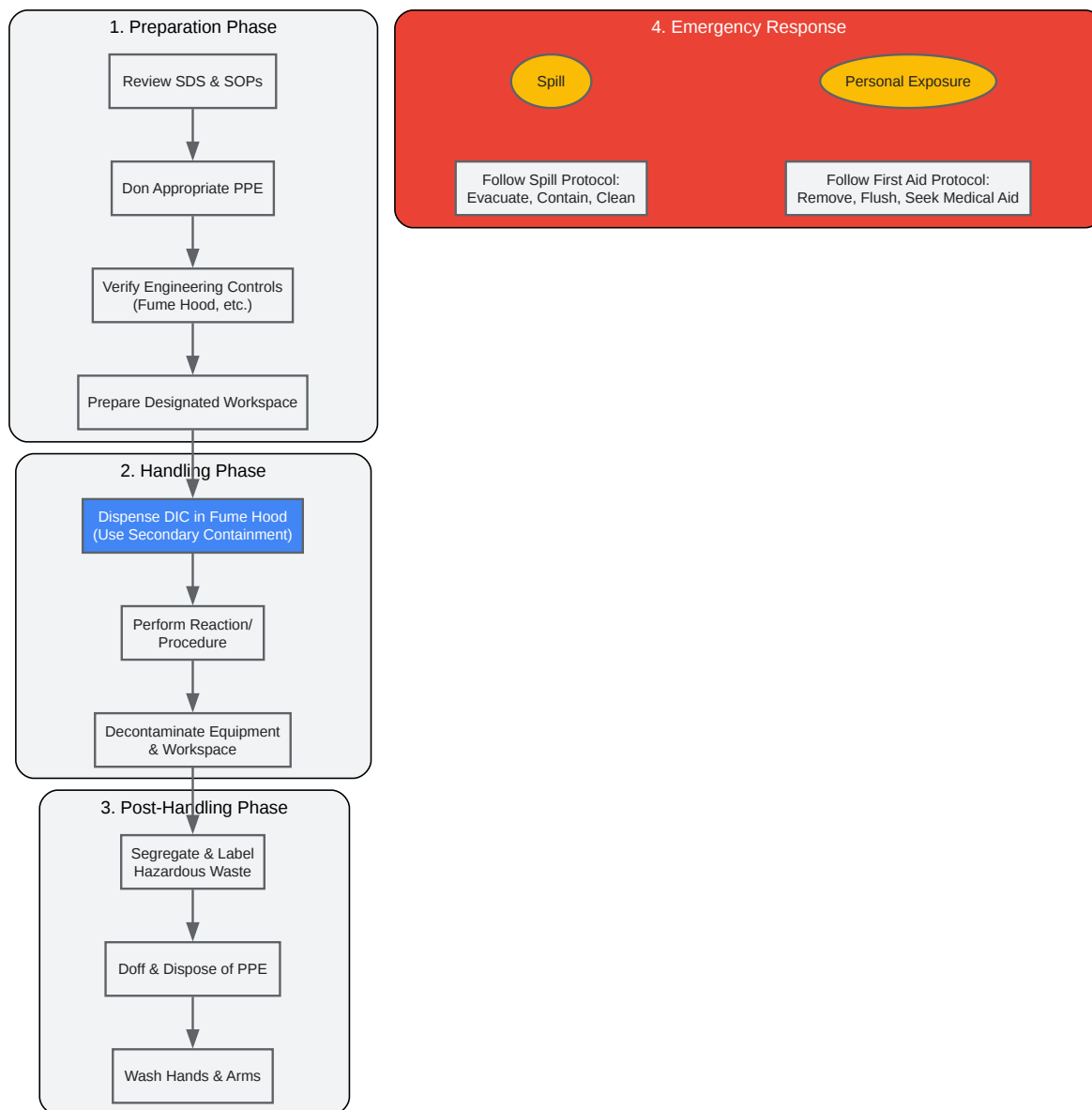
Fire Fighting Measures

- **Suitable Extinguishing Media:** Use dry chemical, carbon dioxide (CO₂), or alcohol-resistant foam.[\[19\]](#)
- **Unsuitable Extinguishing Media:** Do not use a direct water jet, as it may spread the fire.
- **Specific Hazards:** DIC is a flammable liquid that can form explosive mixtures with air. Vapors are heavier than air and may travel to an ignition source.[\[19\]](#)
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[19\]](#)

Waste Disposal

All waste materials contaminated with DIC, including empty containers, used PPE, and spill clean-up materials, must be disposed of as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of DIC down the drain.[\[1\]](#)

Logical Workflow Diagram



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Caption: Logical workflow for the safe handling of **N,N'-Diisopropylcarbodiimide**.

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